

# Personal protective equipment for handling 3,5-Difluoropropiophenone

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## Compound of Interest

Compound Name: 3,5-Difluoropropiophenone

Cat. No.: B1345727

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## Essential Safety and Handling Guide for 3,5-Difluoropropiophenone

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **3,5-Difluoropropiophenone** (CAS: 135306-45-5). Adherence to these procedures is critical for ensuring personnel safety and maintaining a secure laboratory environment. The following information is synthesized from established safety data for this compound and analogous chemical structures.

## Physicochemical and Hazard Data

A summary of key quantitative data for **3,5-Difluoropropiophenone** is presented below. This information is crucial for risk assessment and the implementation of appropriate safety controls.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>8</sub> F <sub>2</sub> O	ChemBK[1]
Molar Mass	170.16 g/mol	ChemBK[1]
Appearance	Colorless crystalline solid	ChemBK[1]
Melting Point	25 °C	ChemBK[1]
Boiling Point	82 °C @ 10 mmHg	ChemBK[1]
Flash Point	82 °C	ChemBK[1]
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	PubChem[2], Ossila[3]
GHS Precautionary Statements	P261, P264, P280, P302+P352, P305+P351+P338, P312, P332+P313, P337+P313, P362, P403+P233, P405, P501	PubChem[2]

## Operational Plan: Step-by-Step Handling Procedures

This section details the procedural workflow for the safe handling of **3,5-Difluoropropiophenone** from receipt to disposal.

### Receiving and Inspection

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Verify that the container is properly labeled with the chemical name, CAS number, and hazard pictograms.
- Transport the sealed container to the designated storage area for hazardous materials.

## Storage

- Store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.
- Keep the container tightly closed and store under an inert atmosphere.[\[4\]](#)
- The storage temperature should be at room temperature in an inert atmosphere.[\[1\]](#)

## Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles that meet ANSI Z.87.1 standards are mandatory. A face shield should be worn over safety glasses if there is a risk of splashing.
- Skin Protection: A flame-resistant lab coat must be worn and fully buttoned.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) are required. Always inspect gloves for any signs of degradation or puncture before use.
- Respiratory Protection: Work should be conducted in a certified chemical fume hood to avoid inhalation of vapors or dust. If engineering controls are not sufficient, a NIOSH-approved respirator may be necessary.

## Handling and Use

- All handling of **3,5-Difluoropropiophenone** should occur within a designated area, such as a chemical fume hood.
- Avoid all personal contact, including inhalation of dust or vapors.
- Use spark-proof tools and equipment to prevent ignition sources.
- Ground all equipment to prevent static discharge.
- After handling, wash hands and any exposed skin thoroughly. Contaminated clothing should be removed and laundered separately before reuse.

## Spill Response

- Small Spills (in a fume hood):
  - Contain the spill with an inert absorbent material (e.g., vermiculite, sand).
  - Carefully sweep the absorbed material into a sealable container.
  - Decontaminate the area with a suitable solvent and collect all cleaning materials for disposal as hazardous waste.
- Large Spills (or spills outside a fume hood):
  - Evacuate the immediate area.
  - Alert laboratory personnel and contact the institution's Environmental Health and Safety (EHS) office immediately.

## Disposal Plan

Proper disposal of **3,5-Difluoropropiophenone** and its contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

## Waste Characterization and Segregation

- All waste containing **3,5-Difluoropropiophenone** must be treated as hazardous waste.
- Segregate this waste from other waste streams, particularly from incompatible materials.

## Packaging and Labeling

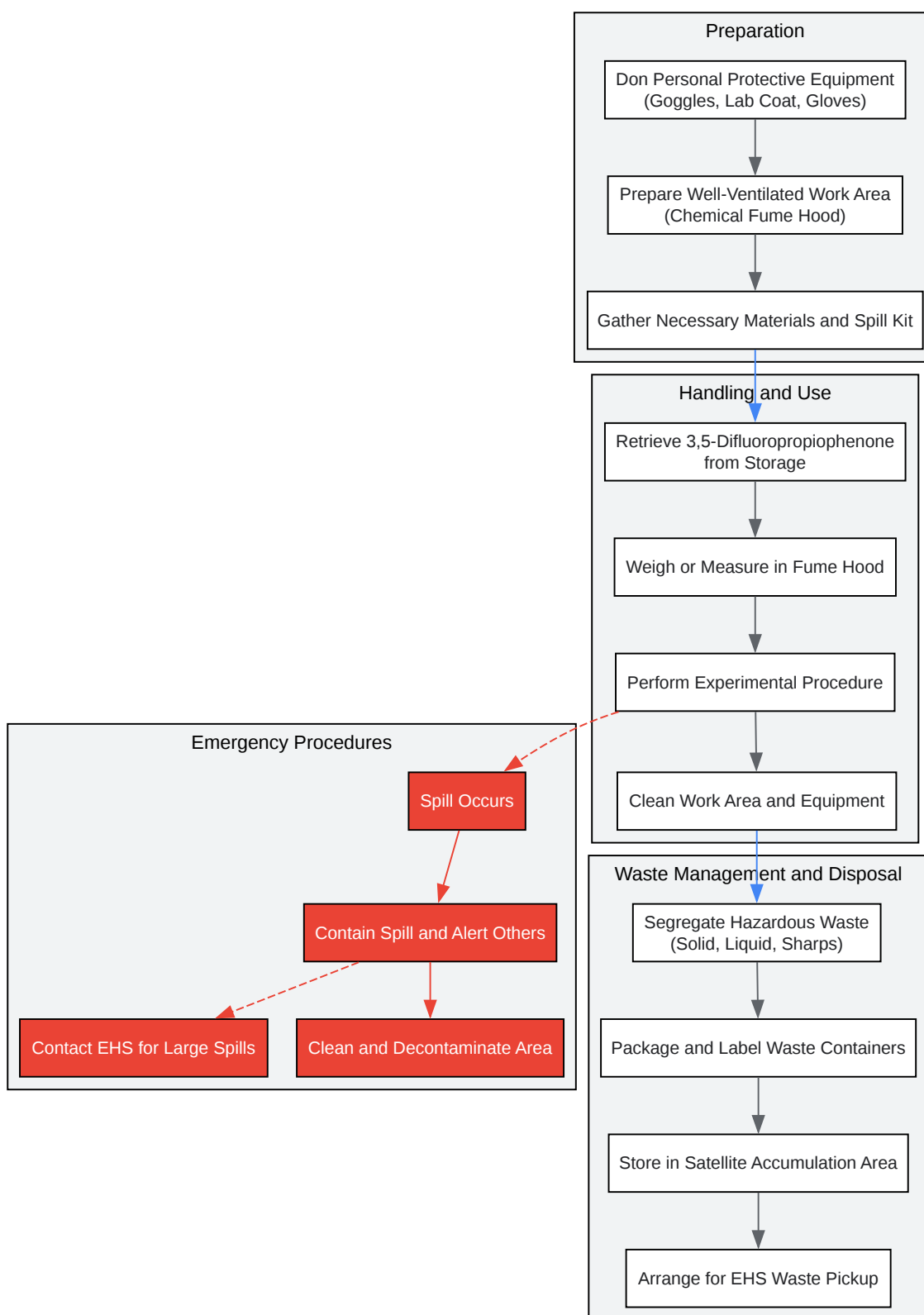
- Solid Waste: Place in a clearly labeled, sealable, and compatible container marked "Hazardous Waste" and with the full chemical name.
- Liquid Waste (including rinsate): Collect in a labeled, sealable, and compatible container.
- Empty Containers: Triple rinse the container with a suitable solvent (e.g., acetone or ethanol). Collect all rinsate as hazardous waste. After drying, deface the original label, and dispose of the container according to institutional guidelines for decontaminated labware.<sup>[5]</sup>

## Storage and Pickup

- Store sealed and labeled waste containers in a designated satellite accumulation area.
- Arrange for hazardous waste pickup through your institution's EHS department.

## Experimental Workflow Visualization

The following diagram illustrates the logical flow for the safe handling of **3,5-Difluoropropiophenone**.



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Caption: Workflow for Safe Handling of **3,5-Difluoropropiophenone**.

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